

Essential Safety and Operational Guide for Handling SM19712

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Compound of Interest

Compound Name: SM19712

Cat. No.: B15562459

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This document provides critical safety protocols, operational procedures, and disposal guidelines for the handling of **SM19712**. The information herein is intended to ensure the safety of laboratory personnel and to provide a clear, procedural framework for the use and disposal of this compound.

Chemical Identification and Properties

SM19712 is the sodium salt hydrate of 4-Chloro-N-[[[4-cyano-3-methyl-1-phenyl-1H-pyrazol-5-yl)amino]carbonyl]benzenesulfonamide.[1][2] It is a white to off-white crystalline solid.[3] While specific quantitative toxicity data such as LD50 or LC50 values are not readily available in public literature, the compound's structure as a chlorinated sulfonamide warrants careful handling.

Property	Value	Source
CAS Number	194542-56-8	[1][2][4][5][6]
Molecular Formula	C18H13ClN5NaO3S · xH2O	[1]
Molecular Weight	437.84 g/mol (anhydrous basis)	[1]
Appearance	White to off-white crystalline solid	[3]
Solubility	Soluble in DMSO and ethanol with slight warming	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **SM19712** to minimize exposure risk. The following equipment must be used:

- **Eye and Face Protection:** Chemical safety goggles or a full-face shield are required to protect against splashes and airborne particles.[5]
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected for integrity before each use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat or chemical-resistant apron should be worn to protect the skin.
- **Respiratory Protection:** Handling of **SM19712** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3] If there is a risk of generating dust or aerosols, a properly fitted respirator with an appropriate cartridge should be used.

Operational Plan for Handling SM19712

Adherence to the following step-by-step procedure is essential for the safe handling of **SM19712**.

Preparation and Weighing

- **Designated Area:** All handling of **SM19712**, including weighing and solution preparation, must be conducted in a designated area, such as a chemical fume hood, to control potential exposure.^[3]
- **Gather Materials:** Before starting, ensure all necessary equipment, including PPE, spatulas, weighing paper, and solvent-dispensing apparatus, are within easy reach inside the fume hood.
- **Tare the Balance:** Place a clean piece of weighing paper on the analytical balance and tare it.
- **Weighing:** Carefully transfer the required amount of **SM19712** from the stock container to the weighing paper using a clean spatula. Avoid creating dust.
- **Secure Stock Container:** Immediately and securely close the lid of the **SM19712** stock container after weighing.

Solution Preparation

- **Transfer to Vessel:** Carefully transfer the weighed **SM19712** powder into a suitable reaction vessel or container.
- **Solvent Addition:** Add the desired solvent (e.g., DMSO, ethanol) to the vessel. If warming is required for dissolution, use a controlled heating source such as a water bath or heating mantle. Avoid open flames.
- **Mixing:** Mix the solution using a magnetic stirrer or gentle agitation until the solid is completely dissolved.

Disposal Plan

Proper disposal of **SM19712** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: Unused **SM19712** powder and any materials contaminated with the solid (e.g., weighing paper, gloves, paper towels) should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **SM19712** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.
- Empty Containers: The original **SM19712** container should be triple-rinsed with a suitable solvent (e.g., ethanol). The rinsate should be collected as hazardous liquid waste. The rinsed container can then be disposed of as non-hazardous waste.

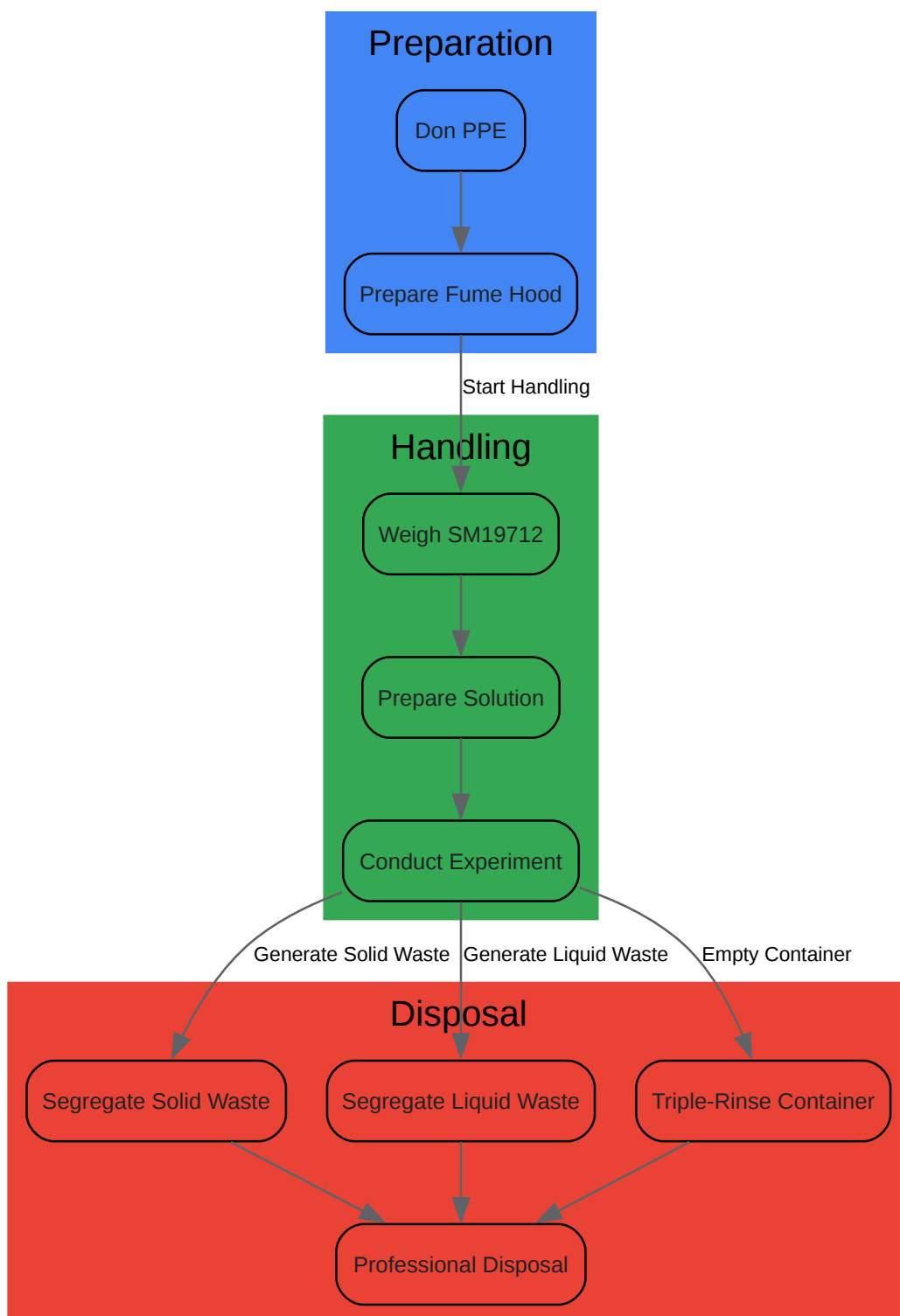
Disposal Procedure

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**SM19712**," and the primary hazards (e.g., "Toxic," "Environmental Hazard").
- Storage: Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and certified environmental waste management company. The recommended disposal method for this type of compound is incineration in a chemical incinerator equipped with an afterburner and scrubber.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the handling and disposal workflow for **SM19712**.

SM19712 Handling and Disposal Workflow

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